

Essential Safety and Handling Guide for Nicardipine Hydrochloride (Cardene)

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Compound of Interest

Compound Name: *Cardine*

Cat. No.: *B15952939*

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This guide provides crucial safety and logistical information for laboratory professionals handling Nicardipine hydrochloride. The following procedures are designed to ensure the safe handling, use, and disposal of this compound in a research environment.

Nicardipine hydrochloride, commercially known as Cardene, is a calcium channel blocker used in the management of hypertension and angina.[1] It is a greenish-yellow, odorless, crystalline powder.[2][3][4] While primarily used in clinical settings, its handling in a laboratory requires specific safety protocols to mitigate potential exposure risks.

Physical and Chemical Properties

A summary of the key physical and chemical properties of Nicardipine hydrochloride is provided below to inform safe handling and storage procedures.

Property	Value
IUPAC Name	2-(benzyl-methyl amino)ethyl methyl 1,4-dihydro-2,6-dimethyl-4-(m-nitrophenyl)-3,5-pyridinedicarboxylate monohydrochloride[2]
Molecular Formula	C ₂₆ H ₂₉ N ₃ O ₆ · HCl
Molecular Weight	515.99 g/mol [2][3][4]
Melting Point	Approximately 169°C[2][3][4]
Appearance	Greenish-yellow, odorless, crystalline powder[2][3][4]
Solubility	Freely soluble in chloroform, methanol, and glacial acetic acid; sparingly soluble in anhydrous ethanol; slightly soluble in n-butanol, water, 0.01 M potassium dihydrogen phosphate, acetone, and dioxane; very slightly soluble in ethyl acetate; and practically insoluble in benzene, ether, and hexane.[2][3][4]

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is mandatory to prevent accidental exposure when handling Nicardipine hydrochloride powder. The following table outlines the recommended PPE.

Body Part	Required PPE	Standard/Specification
Hands	Nitrile gloves	ASTM D6978 compliant for chemotherapy/hazardous drugs[5]
Body	Laboratory coat or gown (closed front)	Should be a laminate material with long sleeves and knit or elastic cuffs[5]
Eyes	Safety glasses with side shields or goggles	ANSI Z87.1-compliant
Respiratory	N95 respirator or higher	NIOSH-approved, especially when handling powder outside of a containment system

Operational and Disposal Plan

A systematic approach to handling and disposal is critical for laboratory safety. The following step-by-step procedures should be followed.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, protected from light.[6][7]
- Keep the container tightly closed.

2. Handling and Solution Preparation:

- All handling of Nicardipine hydrochloride powder should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.[5]
- Before handling, ensure all required PPE is correctly donned.
- Use dedicated, calibrated equipment (e.g., spatulas, weighing paper, glassware).

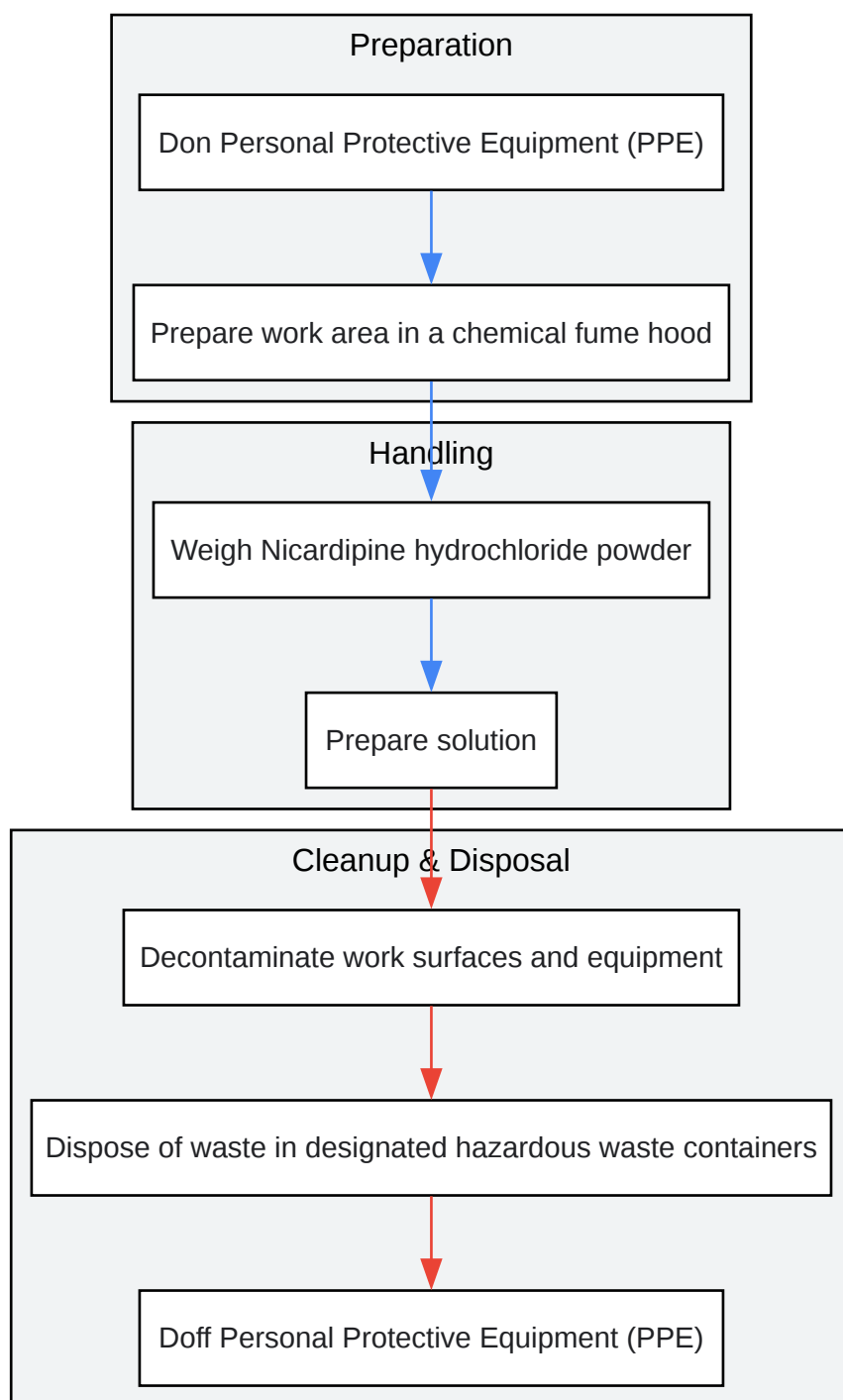
- Weigh the desired amount of powder carefully to avoid generating dust.
- When preparing solutions, slowly add the powder to the solvent to prevent splashing.

3. Disposal Plan:

- All disposable materials that have come into contact with Nicardipine hydrochloride, including gloves, weighing paper, and pipette tips, should be considered hazardous waste.
- Place all contaminated disposable items in a designated, sealed hazardous waste container.
- Unused Nicardipine hydrochloride and solutions should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not pour down the drain.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling Nicardipine hydrochloride in a laboratory setting.



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Caption: Workflow for safe handling of Nicardipine hydrochloride.

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